

Characterization of Uvidin C: A Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: *Uvidin C*
CAS No.: 74635-85-1
Cat. No.: B12774749

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and experimental protocols essential for the characterization of **Uvidin C**, a drimane sesquiterpene isolated from the fungus *Lactarius uvidus*. The information presented here is compiled from primary scientific literature to ensure accuracy and reliability for research and development applications.

Chemical Structure and Properties

Uvidin C is a natural product with the molecular formula $C_{15}H_{26}O_3$ and a molecular weight of 254.37 g/mol. Its structure features a bicyclic drimane core with multiple stereocenters, an epoxide ring, and hydroxyl functionalities. The systematic IUPAC name for **Uvidin C** is (1aR,2S,2aS,6aS,7S,7aR)-7-(hydroxymethyl)-3,3,6a,7a-tetramethyl-1a,2a,4,5,6,7-hexahydronaphtho[2,3-b]oxiren-2-ol.

Spectroscopic Data for Structural Elucidation

The structural characterization of **Uvidin C** relies on a combination of mass spectrometry and nuclear magnetic resonance spectroscopy. The following tables summarize the key quantitative

data obtained from these analyses.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of **Uvidin C**, as well as its fragmentation pattern, which aids in structural elucidation.

Ion	m/z (Relative Intensity, %)	Proposed Fragment
[M] ⁺	254 (Not Observed)	Molecular Ion
[M - H ₂ O] ⁺	236 (15%)	Loss of water
[M - CH ₂ OH] ⁺	223 (10%)	Loss of hydroxymethyl group
C ₁₄ H ₂₂ O ₂	222 (25%)	Base peak
C ₁₂ H ₁₉ O ₂	195 (20%)	
C ₁₁ H ₁₇ O	165 (30%)	
C ₁₀ H ₁₅	135 (100%)	
C ₉ H ₁₃	121 (80%)	
C ₈ H ₁₁	107 (50%)	
C ₇ H ₉	93 (60%)	
C ₆ H ₉	81 (70%)	

Table 1: High-Resolution Electron Impact Mass Spectrometry (HREIMS) data for **Uvidin C**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are pivotal in determining the precise connectivity and stereochemistry of **Uvidin C**. The following tables present the chemical shifts (δ) and coupling constants (J) for each nucleus.

2.2.1. ¹H NMR Data

Position	δ (ppm)	Multiplicity	J (Hz)	Assignment
1 α	1.45	m		
1 β	1.65	m		
2 α	1.55	m		
2 β	1.80	m		
3 α	3.40	d	4	H-3
4	-	-	-	C(CH ₃) ₂
5	1.25	m	H-5	
6 α	1.50	m		
6 β	1.70	m		
7 α	3.85	dd	10, 4	H-7
8	2.95	d	4	H-8
9	-	-	-	C
10	-	-	-	C
11	3.60	d	12	H-11a
3.75	d	12	H-11b	
12	0.90	s	CH ₃ -12	
13	1.05	s	CH ₃ -13	
14	0.85	s	CH ₃ -14	
15	0.95	s	CH ₃ -15	

Table 2: ¹H NMR (300 MHz, CDCl₃) data for **Uvidin C**.2.2.2. ¹³C NMR Data

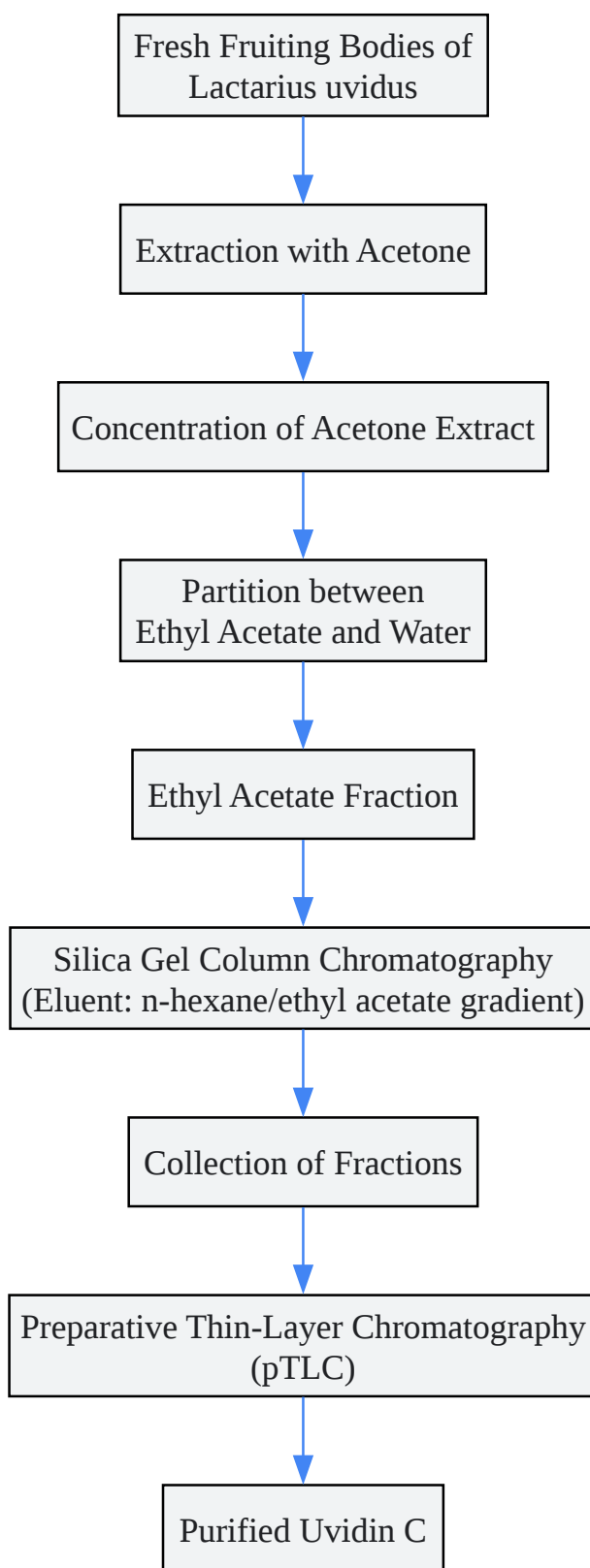
Position	δ (ppm)	Carbon Type
1	39.5	CH ₂
2	18.2	CH ₂
3	78.8	CH
4	33.2	C
5	55.8	CH
6	24.2	CH ₂
7	70.1	CH
8	60.5	CH
9	57.5	C
10	37.0	C
11	64.5	CH ₂
12	21.5	CH ₃
13	28.5	CH ₃
14	15.8	CH ₃
15	33.5	CH ₃

Table 3: ¹³C NMR (75.5 MHz, CDCl₃) data for **Uvidin C**.

Experimental Protocols

The following section details the methodology for the isolation and characterization of **Uvidin C** from *Lactarius uvidus*, as described in the primary literature.

Isolation of Uvidin C



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Caption: Isolation workflow for **Uvidin C**.

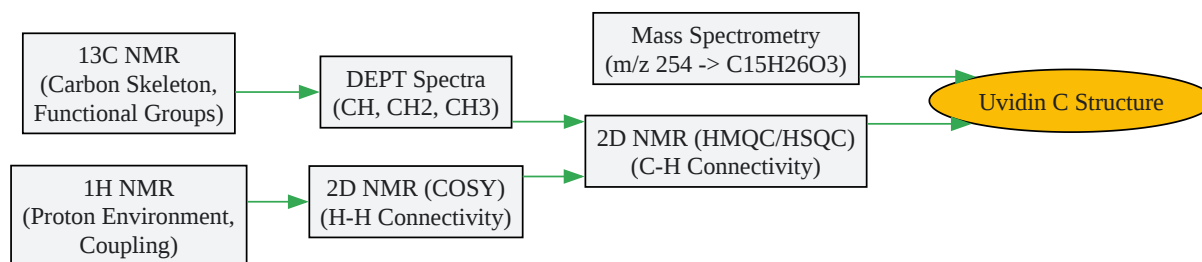
- **Extraction:** Fresh carpophores of *Lactarius uvidus* are homogenized and extracted with acetone at room temperature.
- **Concentration:** The acetone extract is concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The residue is partitioned between ethyl acetate and water. The ethyl acetate layer, containing the less polar compounds including **Uvidin C**, is collected.
- **Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel. Elution is performed with a gradient of n-hexane and ethyl acetate.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC). Those containing **Uvidin C** are pooled.
- **Final Purification:** The pooled fractions are further purified by preparative thin-layer chromatography (pTLC) to yield pure **Uvidin C**.

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at 300 MHz and 75.5 MHz, respectively. Samples are dissolved in deuterated chloroform (CDCl_3), and chemical shifts are referenced to the residual solvent signal.
- **Mass Spectrometry:** High-resolution electron impact mass spectrometry (HREIMS) is performed on a double-focusing mass spectrometer to obtain accurate mass measurements and fragmentation patterns.

Logical Relationship of Spectroscopic Data

The interpretation of spectroscopic data follows a logical workflow to arrive at the final structure of **Uvidin C**.



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Caption: Spectroscopic data integration for structure elucidation.

This guide provides a comprehensive summary of the key spectroscopic data and experimental procedures for the characterization of **Uvidin C**. Researchers can utilize this information for the identification, quantification, and further investigation of this natural product in various scientific and drug development contexts.

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